

# N-Formylpiperidine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: N-Formylpiperidine

Cat. No.: B045042

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This in-depth technical guide provides comprehensive safety and handling information for **N-Formylpiperidine** (CAS No. 2591-86-8), a versatile solvent and intermediate in pharmaceutical and fine chemical synthesis.<sup>[1]</sup> Adherence to the following protocols and precautions is critical to ensure a safe laboratory environment.

## Hazard Identification and Classification

**N-Formylpiperidine** is classified as a combustible liquid that is harmful if swallowed and toxic in contact with skin.<sup>[2][3]</sup> It is known to cause serious eye irritation, skin irritation, and may cause respiratory irritation.<sup>[2][3][4][5]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[4][5][6]</sup>
- H311: Toxic in contact with skin.<sup>[4][5][6]</sup>
- H315: Causes skin irritation.<sup>[4][5]</sup>
- H319: Causes serious eye irritation.<sup>[4][5][6]</sup>
- H335: May cause respiratory irritation.<sup>[4][5]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Formylpiperidine** is provided below.

Property	Value	Source
Molecular Formula	C6H11NO	[2][3][4]
Molecular Weight	113.16 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Faint amine-like	[1]
Flash Point	91 °C / 195.8 °F	[3][7]
Boiling Point/Range	Not explicitly stated	[3][7]
Melting Point/Range	Not explicitly stated	
Autoignition Temperature	Not available	
Solubility	Water soluble	[2]
Refractive Index	≈ 1.48 (n 20/D)	[6]
Vapor Density	Vapors may be heavier than air	[7]

## Toxicological Data

The toxicological profile of **N-Formylpiperidine** indicates moderate toxicity. The following table summarizes available acute toxicity data.

Test	Species	Route	Dose/Duration	Result	Source
LD50	Rat	Oral	870 uL/kg	Lethal dose, 50 percent kill	[8]
LD50	Rabbit	Dermal	840 uL/kg	Lethal dose, 50 percent kill	[8]
LDLo	Rabbit	Subcutaneous	300 mg/kg	Lowest published lethal dose	[8]
Eye Irritation	Rabbit	Ocular	100 uL	Moderate	[8]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimizing exposure risks.

## Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area.[1] Facilities should be equipped with adequate general or local explosion-proof ventilation to maintain airborne levels at acceptable limits.[7]
- Safety Equipment: An eyewash facility and a safety shower must be readily available in the immediate work area.[7][9]

## Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented, including:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][7] A face shield may also be necessary.[4]
- Skin Protection:

- Gloves: Wear appropriate protective gloves to prevent skin exposure.[7]
- Clothing: Wear appropriate protective clothing to prevent skin exposure.[7] This includes a disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[10]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[3][7]

## Hygiene Practices

- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke when using this product.[1][6]
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[6]

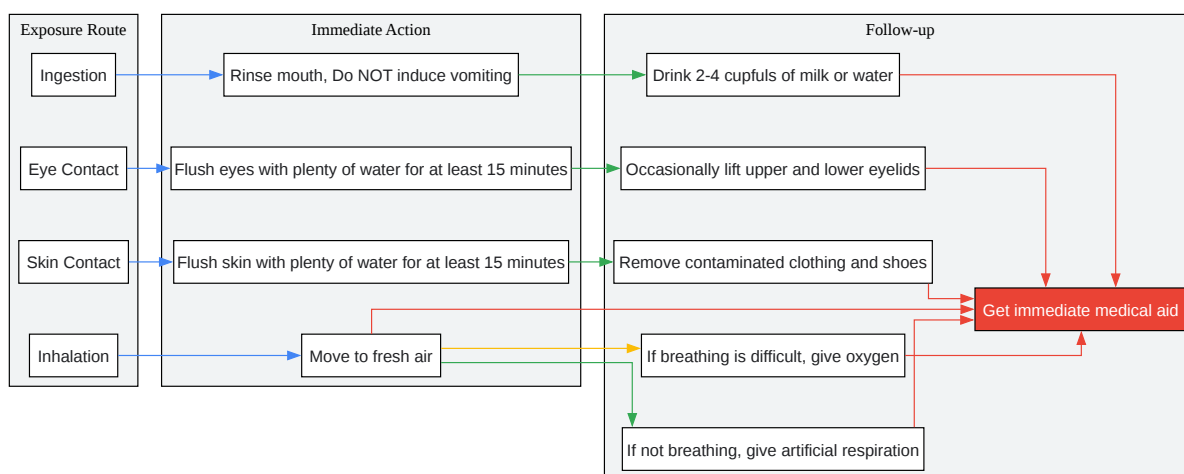
## Storage

- Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[7]
- Keep away from heat, sparks, and flame.[7]
- Store in a "flammables-area".[7]
- Store locked up.[1][6]

## Emergency Procedures

### First Aid Measures

The following diagram outlines the initial response protocol for various exposure routes.



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Caption: First aid procedures for **N-Formylpiperidine** exposure.

Detailed First Aid Protocols:

- Inhalation: Remove the individual from exposure and move to fresh air immediately.<sup>[7]</sup> If breathing is difficult, administer oxygen.<sup>[7]</sup> If the individual is not breathing, give artificial respiration.<sup>[7]</sup> Seek immediate medical attention.<sup>[7]</sup>
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.<sup>[7]</sup> Seek immediate medical attention.<sup>[7]</sup>

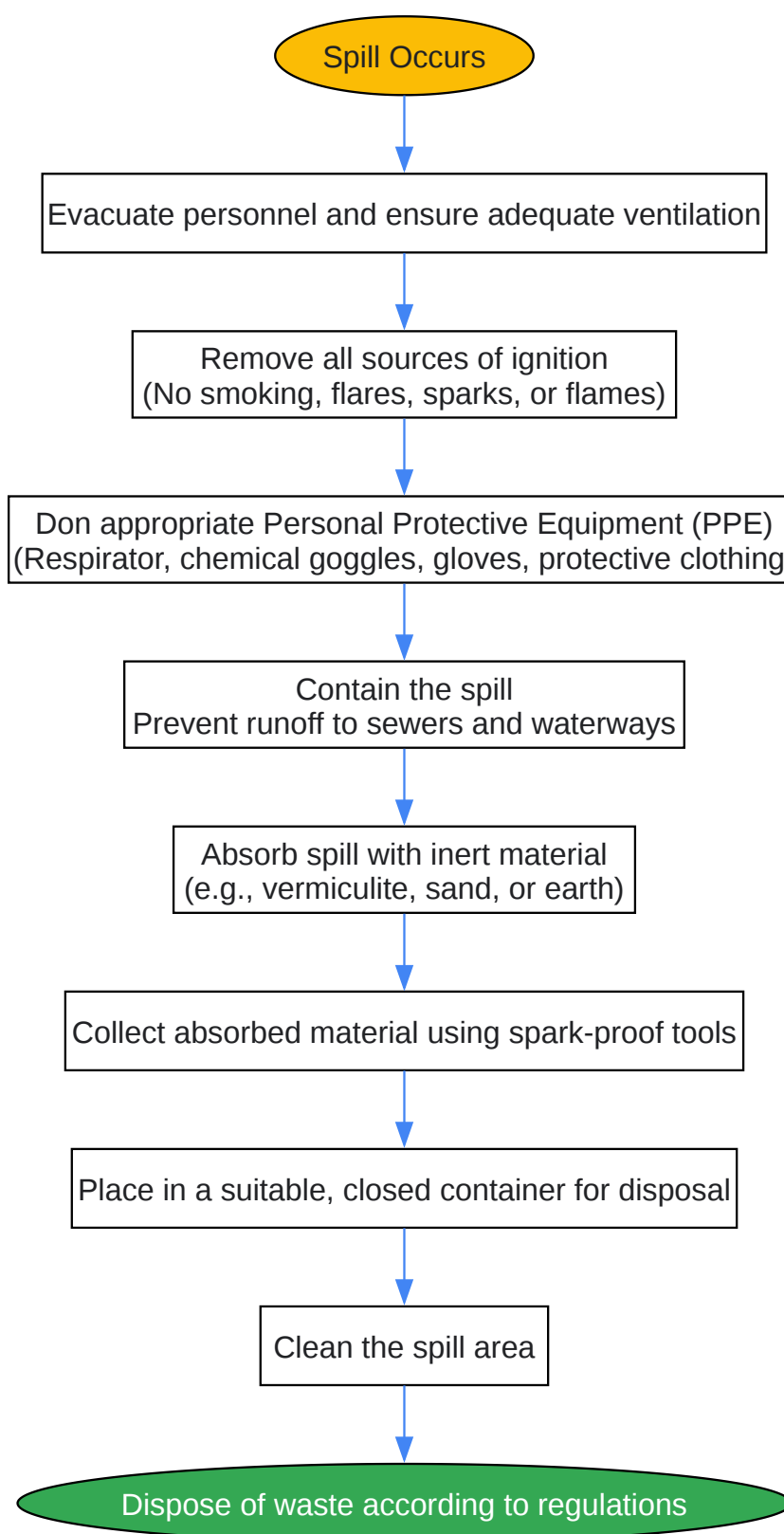
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[7] If the individual is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[7] Seek immediate medical attention.[7]

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide for small fires.[4][7] For large fires, use water spray, fog, or alcohol-resistant foam.[7] Do NOT use straight streams of water.[7]
- Specific Hazards: **N-Formylpiperidine** is a combustible liquid.[7] Vapors are heavier than air and may form an explosive mixture with air.[7] During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[7] Containers may explode in the heat of a fire.[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear.[7]

## Accidental Release Measures

The following workflow outlines the procedure for responding to a spill of **N-Formylpiperidine**.



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Caption: Workflow for **N-Formylpiperidine** spill response.

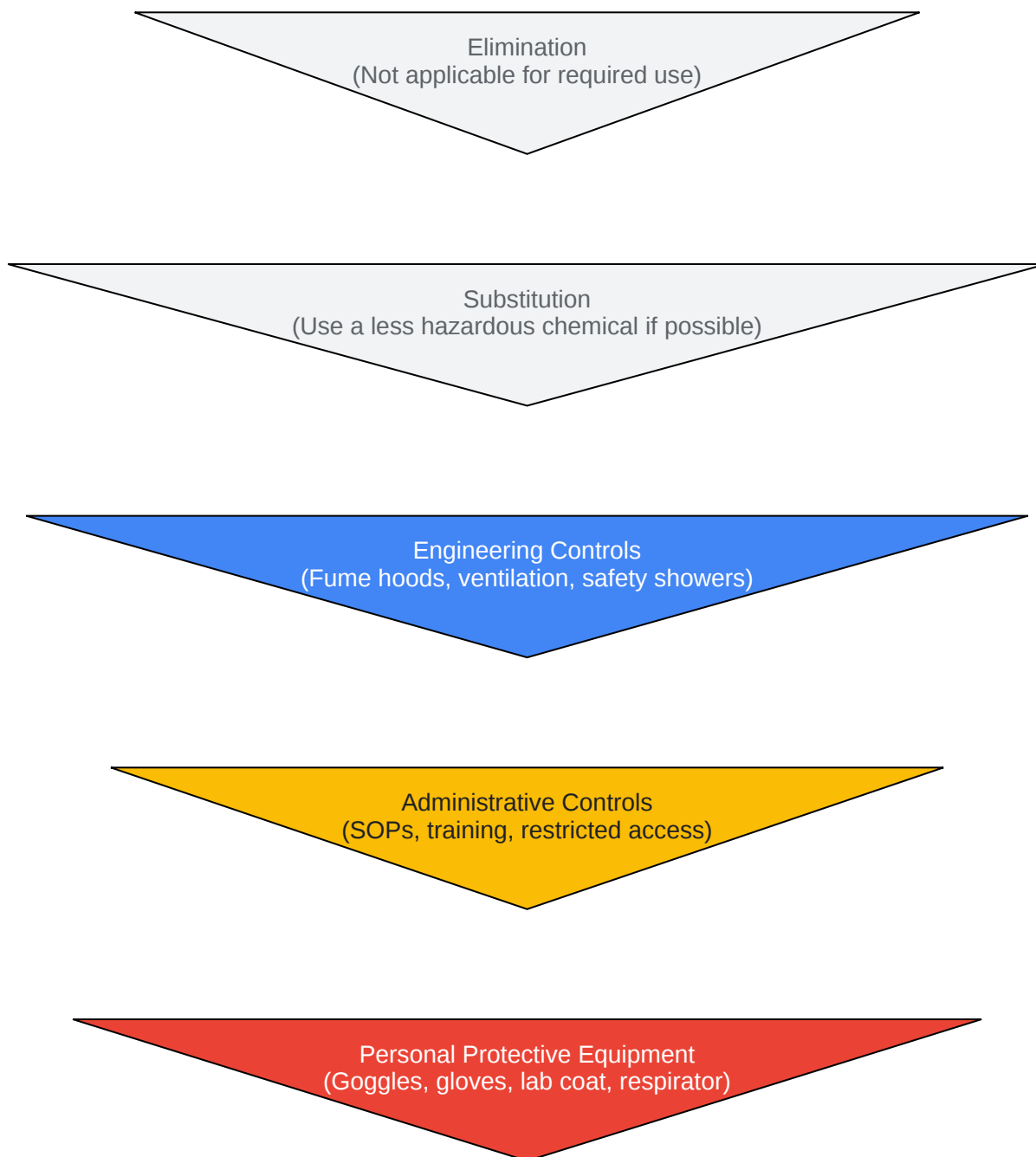
#### Detailed Spill Response Protocol:

- Evacuation and Ventilation: Immediately evacuate unnecessary personnel from the area. Ensure adequate ventilation.[\[4\]](#)[\[5\]](#)
- Ignition Sources: Remove all sources of ignition.[\[7\]](#) Use spark-proof tools and explosion-proof equipment.[\[7\]](#)
- Personal Protection: Don the appropriate personal protective equipment as outlined in Section 4.2.[\[7\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[4\]](#) Avoid runoff into storm sewers and ditches that lead to waterways.[\[7\]](#)
- Absorption: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[7\]](#)
- Collection: Using spark-proof tools, place the absorbed material into a suitable, closed container for disposal.[\[7\]](#)
- Disposal: Dispose of the contaminated material as hazardous waste in accordance with local, state, and federal regulations.[\[11\]](#)

## Hierarchy of Controls

To ensure the highest level of safety when working with **N-Formylpiperidine**, a hierarchy of controls should be implemented. This approach prioritizes the most effective control measures.





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Caption: Hierarchy of controls for managing **N-Formylpiperidine** risks.

This guide is intended to provide comprehensive safety and handling information for **N-Formylpiperidine**. It is imperative that all personnel who handle this substance are thoroughly trained on its hazards and the necessary safety precautions. Always refer to the most current Safety Data Sheet (SDS) for this chemical before use.

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